

Essential Safety and Logistical Information for Handling 2-Iodo-6-methylnaphthalene

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Compound of Interest

Compound Name: 2-Iodo-6-methylnaphthalene

Cat. No.: B15081977

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Iodo-6-methylnaphthalene** was located. The following guidance is based on the safety data for the closely related compound, 2-methylnaphthalene, and general principles for handling halogenated aromatic hydrocarbons. It is imperative to handle this compound with caution and to conduct a thorough risk assessment before beginning any work.

Based on available data for analogous compounds, **2-Iodo-6-methylnaphthalene** is likely to be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is also expected to be toxic to aquatic life with long-lasting effects.^[1]

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to minimize exposure when handling **2-Iodo-6-methylnaphthalene**. The following PPE should be worn at all times in the laboratory:

PPE Category	Specific Recommendations
Eye and Face Protection	Chemical safety goggles or a face shield are necessary to protect against splashes and dust. [3]
Skin Protection	A lab coat or chemical-resistant apron should be worn. [3] For maximum protection, chemical-resistant coveralls may be necessary.
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene, are required. [4] Always inspect gloves for tears or holes before use.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [5] If there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with an appropriate cartridge should be used. [2]

Operational Plan

A systematic approach to handling **2-Iodo-6-methylnaphthalene** will ensure a safe working environment.

1. Engineering Controls:

- Always handle this compound in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[2\]](#)

2. Handling Procedures:

- Avoid the formation of dust when handling the solid compound.[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory area.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area.[2]
- Keep away from incompatible materials such as strong oxidizing agents.[2]
- Protect from light.[2]

4. Emergency Procedures:

- In case of skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[7] Remove contaminated clothing.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7]
- If inhaled: Move the person to fresh air.[7]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.[1]
- In all cases of exposure, seek immediate medical attention.

Disposal Plan

Proper disposal of **2-Iodo-6-methylnaphthalene** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- **2-Iodo-6-methylnaphthalene** is a halogenated organic compound.[2] All waste containing this chemical must be collected in a designated, properly labeled hazardous waste container for halogenated organic waste.[1][2]
- Do not mix with non-halogenated waste.[3]

2. Container Management:

- Use a chemically compatible and sealable container for waste collection.
- The container must be clearly labeled with "Hazardous Waste" and the full chemical name.
- Keep the waste container closed except when adding waste.

3. Disposal Method:

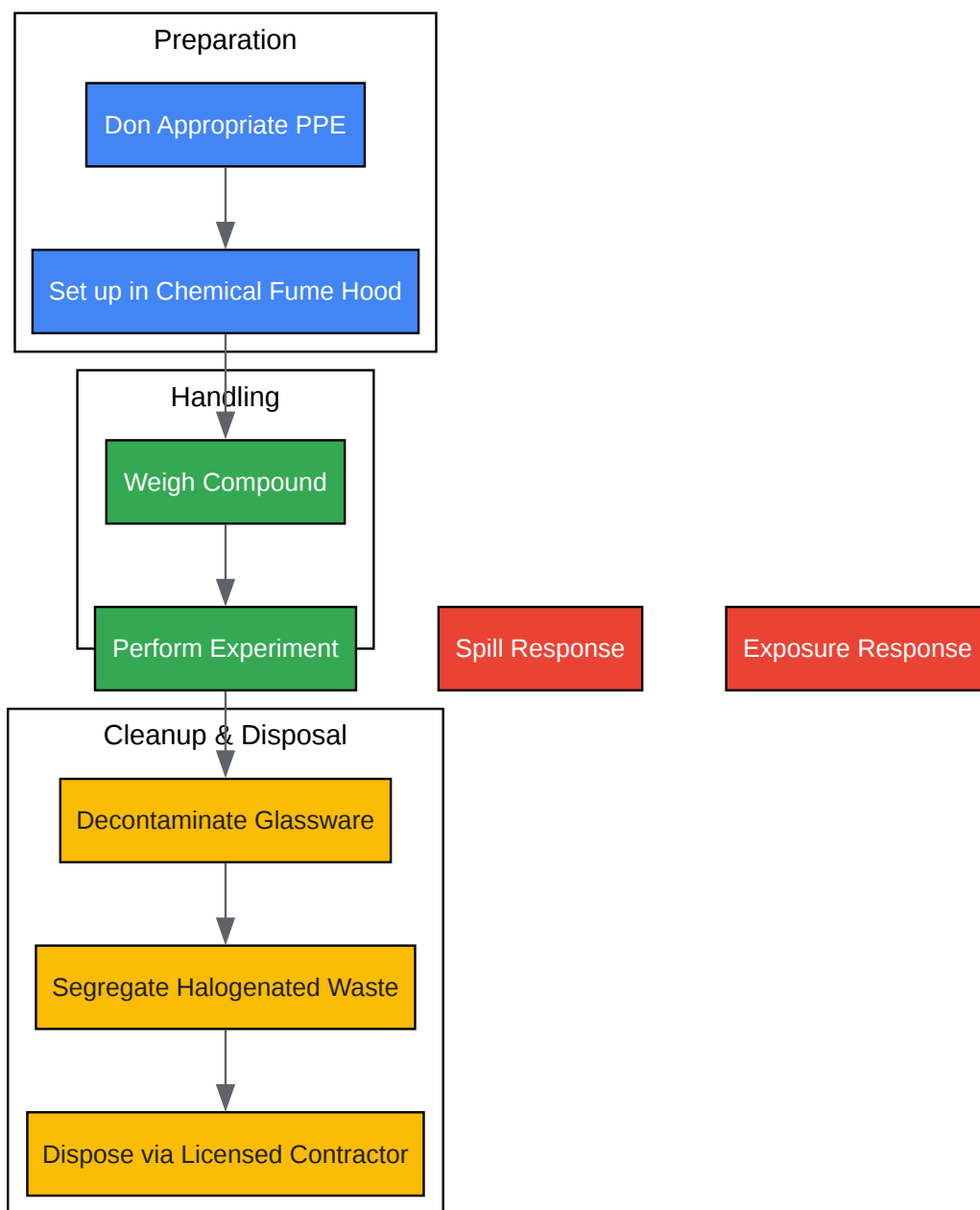
- Dispose of the hazardous waste through a licensed environmental disposal company.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
[1]

Quantitative Data Summary (Based on 2-Methylnaphthalene)

Property	Value
Melting Point	34 - 36 °C (93 - 97 °F)[1]
Boiling Point	241 - 242 °C (466 - 468 °F)[1]
Density	1.0058 g/cm ³ at 20 °C[3]
Vapor Pressure	13 hPa at 105 °C[3]
Water Solubility	Insoluble[3]

Experimental Workflow

Workflow for Handling 2-Iodo-6-methylnaphthalene



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Caption: Safe handling and disposal workflow for **2-Iodo-6-methylnaphthalene**.

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